Application Note: Bulky Organogallium Lewis Acids in High-Selectivity Catalysis

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Compound of Interest

Compound Name:	*Trimesitylgallium*
CAS No.:	*60607-12-7*
Cat. No.:	*B13150464*

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Abstract

This guide details the operational frameworks for utilizing bulky organogallium(III) compounds —specifically tris(pentafluorophenyl)gallium [

] and sterically encumbered alkylgalliums—as chemoselective Lewis acid catalysts.[1] Unlike their lighter congeners (boron/aluminum), bulky organogallium species offer a unique "soft" Lewis acidity combined with high water tolerance and specific steric exclusion properties. This document provides validated protocols for Frustrated Lewis Pair (FLP) hydrogenation, regioselective hydroamination, and C-H functionalization via Trans-Metal-Trapping (TMT).

Introduction: The "Goldilocks" Main Group Metal

In drug discovery and complex molecule synthesis, standard Lewis acids (

,

) often suffer from oxophilicity (irreversible binding to product oxygen atoms) or lack of functional group tolerance. Gallium(III) occupies a "Goldilocks" zone:

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- Softness: Larger ionic radius (0.62 Å) compared to Al/B allows for softer orbital overlap, making it ideal for activating

  -systems (alkynes, alkenes) without poisoning by hard heteroatoms.

- Steric Bulk as a Tool: By employing bulky ligands (e.g.,

  ,

  ), researchers can prevent the formation of thermodynamic "sink" adducts. This enables Frustrated Lewis Pair (FLP) chemistry, where the Lewis acid and base cannot quench each other, leaving them reactive toward small molecule substrates (

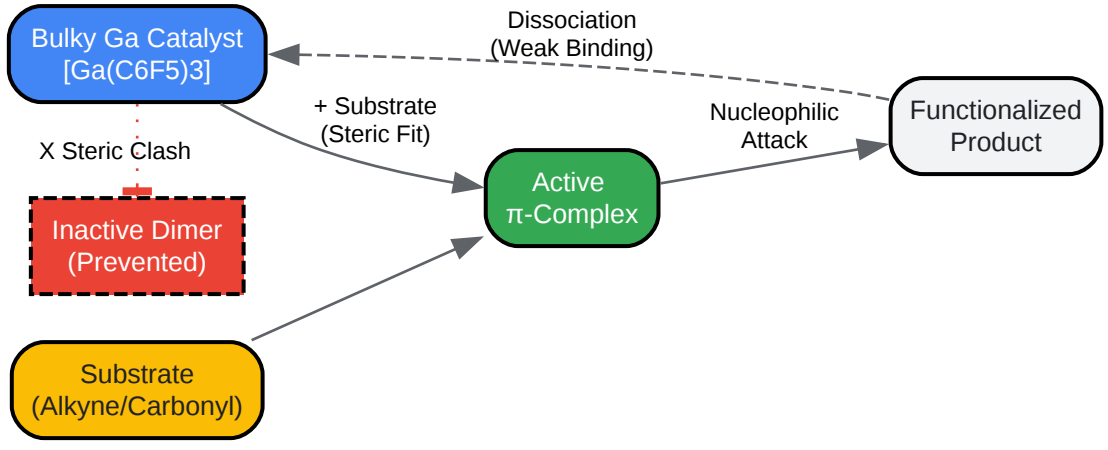
  ,

  , carbonyls).

Mechanistic Insight: Steric Unlocking

The efficacy of bulky organogalliums relies on size-exclusion selectivity. The bulky ligands create a "cavity" that allows small linear substrates (like alkynes or

) to approach the metal center while blocking larger solvent molecules or preventing dimerization.



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Figure 1: The Steric Unlocking Mechanism. Bulky ligands (blue) prevent self-quenching (red), maintaining an open coordination site for specific substrates (green).

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Protocol A: Metal-Free FLP Hydrogenation of Imines/Carbonyls

Application: Synthesis of secondary amines or alcohols without transition metals (Pd/Pt-free), avoiding heavy metal contamination in API synthesis. Primary Catalyst: Tris(pentafluorophenyl)gallium [

].

Materials & Precautions

- Catalyst:

  (commercially available or synthesized from

  via transmetallation). Note: Highly hygroscopic.

- Lewis Base: Bulky phosphine (e.g.,

) or hindered amine (e.g., 2,2,6,6-tetramethylpiperidine).

- Solvent: Anhydrous Toluene or Bromobenzene (stored over molecular sieves).

- Atmosphere:

  gas (1-4 atm). Strict anaerobic conditions required.

Step-by-Step Protocol

- Glovebox Preparation: In an

  -filled glovebox, weigh

  (5.0 mol%) and the bulky Lewis Base (5.0 mol%) into a heavy-walled Schlenk flask or J-Young NMR tube.

  - Checkpoint: The mixture should remain clear. If a precipitate forms immediately, a "Quenched Classical Adduct" has formed (sterics are insufficient).

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- Substrate Addition: Add the imine or carbonyl substrate (1.0 equiv) dissolved in anhydrous toluene (

).

- Hydrogen Activation: Freeze the solution (liquid

  ), evacuate the headspace, and backfill with

  gas. Repeat 3x.

  - Pressure: For difficult substrates, pressurize to 4 atm using a glass pressure reactor.

- Reaction: Stir at room temperature (25°C) for 4–12 hours.

  - Monitoring: Monitor by

    NMR. The shift of the

    group is sensitive to coordination state.

- Workup: Vent

  . Quench with wet ether. Filter through a short pad of silica to remove the Ga/P residues. Concentrate filtrate.

Data Summary: Comparative Rates

Substrate	Catalyst System	Time (h)	Yield (%)	Note
N-benzylidene-t-butylamine	/	4	96	Full conversion at RT
Acetophenone	/	18	82	Requires 60°C
Control (No Ga)				

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only | 24 | 0 | No reaction |

Protocol B: Regioselective Hydroamination of Alkynes

Application: Synthesis of enamines and imines (precursors to N-heterocycles). Catalyst: Cationic Gallium complex generated in situ or bulky Gallium Triflate.

Mechanism

The bulky Ga-center acts as a

-acid, activating the alkyne triple bond. The steric bulk directs the incoming amine to the anti-Markovnikov or Markovnikov position depending on ligand design, preventing oligomerization of the alkyne.

Experimental Workflow

- Catalyst Generation (In Situ): Mix

  (10 mol%) with a bulky Silver salt

  (10 mol%) and a bulky ligand (e.g., IPr carbene or bulky phosphine) in DCE (Dichloroethane).

  - Observation: White precipitate (

) indicates active cationic species generation. Filter via cannula.

- Reaction Setup: To the filtrate, add terminal alkyne (1.0 equiv) and amine (1.1 equiv).

- Thermal Activation: Heat to 60–80°C in a sealed tube.

  - Why? Ga-N bonds are strong; heat is often required to facilitate protonolysis (turnover).

- Purification: Cool to RT. Dilute with

  , wash with

  .

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Protocol C: C-H Functionalization via Trans-Metal-Trapping (TMT)

Application: Direct lithiation/trapping of sensitive heterocycles (diazines, pyridines) that typically decompose with simple organolithiums. Core Concept: A "Steric Mismatch" strategy. You mix a bulky base (

) and a bulky organogallium (

). They are too bulky to react with each other (no "ate" complex). When the Li-base deprotonates the substrate, the Ga-species immediately traps the unstable anion.

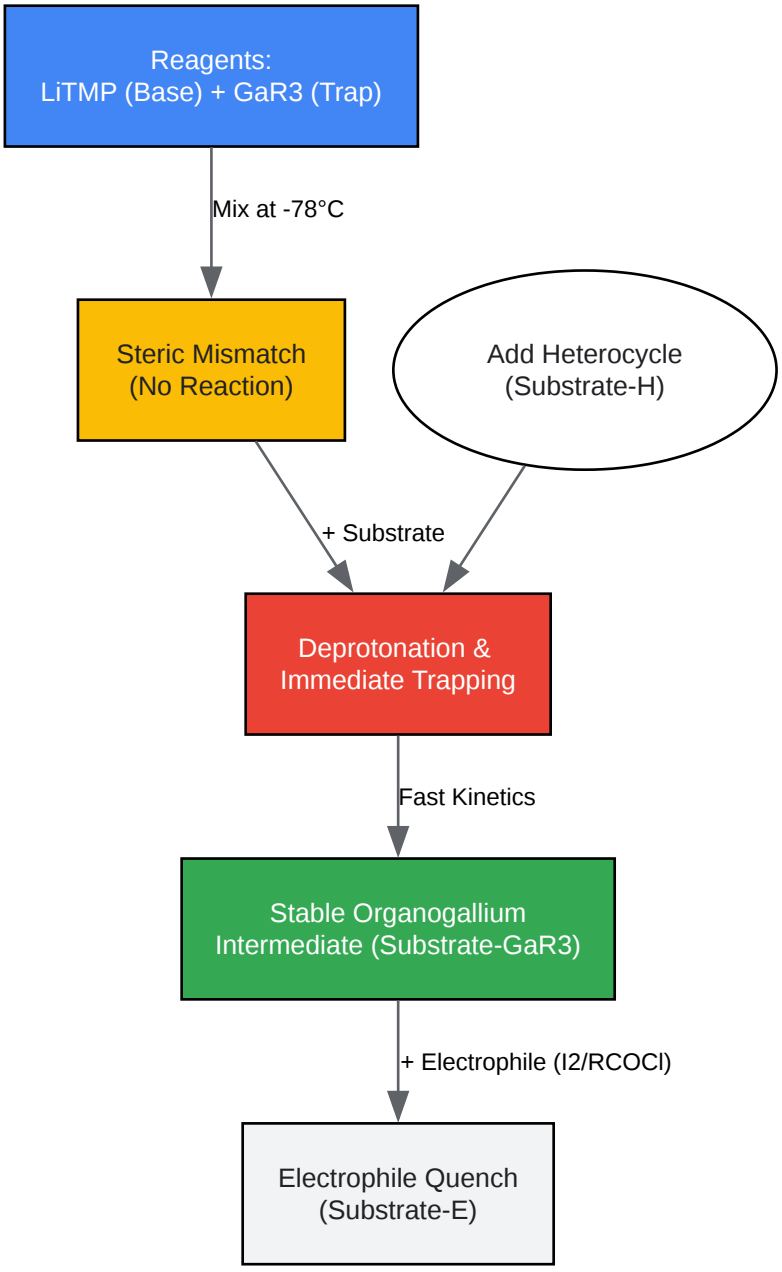
Protocol

- Reagent Prep:
  - Ga-Trap:

    (0.35 M in hexane).
  - Base: LiTMP (Lithium 2,2,6,6-tetramethylpiperidide).
- The "Mix" (Crucial Step): Pre-mix the Ga-Trap (1.0 equiv) and LiTMP (1.0 equiv) in hexane at -78°C.
  - Validation: The solution should be homogeneous. If they reacted, they would form an inactive salt.
- Substrate Addition: Add the heterocycle (e.g., N-Boc heterocycle) slowly.
- Trapping: Warm to 0°C or RT. The Li deprotonates the C-H bond, and the Ga immediately captures the carbon anion, forming a stable Organogallium intermediate.
- Electrophile Quench: Add Iodine (

) or an acyl chloride to functionalize the C-Ga bond.

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Figure 2: Trans-Metal-Trapping (TMT) Workflow. The bulky Gallium species stabilizes the sensitive anion generated by the Lithium base.

Troubleshooting & Optimization

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Issue	Probable Cause	Corrective Action
Precipitate in FLP mix	Steric bulk insufficient; Lewis Acid/Base formed a classical adduct.	Switch to bulkier base (e.g., replace with or Mesityl-phosphine).
Low Turnover (Hydroamination)	Product inhibition (Product amine binds too tightly to Ga).	Increase temperature to promote dissociation or use a more sterically crowded ligand on Ga.
Decomposition in TMT	Temperature too high during Li/Ga mixing.	Ensure mixing occurs at -78°C; verify titer of LiTMP.
Hydrolysis	Moisture ingress.	is water-tolerant kinetically but will eventually hydrolyze. Dry solvents over activated alumina/molecular sieves.

References

- Trans-Metal-Trapping & FLP Chemistry
  - Ueno, A. et al. "Trans-Metal-Trapping Meets Frustrated-Lewis-Pair Chemistry: Ga(CH2SiMe3)3-Induced C–H Functionalizations." Inorganic Chemistry (2020).
- General Gallium Catalysis
  - Bour, C. & Gandon, V. "Cationic aluminum, gallium, and indium complexes in catalysis." Chemical Society Reviews (2020).
- FLP Hydrogenation
  - Stephan, D. W. "Frustrated Lewis Pairs: Metal-free Hydrogen Activation and More." Angewandte Chemie Int.[2] Ed. (2010).

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- Gallium Triflate Applications
  - Prakash, G. K. S. et al. "Gallium(III) triflate: an efficient and a sustainable Lewis acid catalyst."[3][4] Accounts of Chemical Research (2012).[1][3]

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Sources

- 1. Gallium(III) triflate: an efficient and a sustainable Lewis acid catalyst for organic synthetic transformations - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Tris(pentafluorophenyl)borane: leveraging historical and emerging work to identify alternatives for organic electronic applications - New Journal of Chemistry (RSC Publishing) DOI:10.1039/D5NJ01430A [pubs.rsc.org]
- 3. semanticscholar.org [semanticscholar.org]
- 4. "Gallium(III) trifluormethanesulfonate: A water-tolerant, reusable Lewi" by G. K.Surya Prakash, Ping Yan et al. [digitalcommons.mtu.edu]
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